

improving the stability of Venetoclax to prevent N-oxide formation

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Compound of Interest

Compound Name: Venetoclax N-oxide

Cat. No.: B11930834

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Venetoclax Stability Technical Support Center

Welcome to the technical support center for Venetoclax stability. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on preventing the formation of **Venetoclax N-oxide** and other degradation products during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What is **Venetoclax N-oxide** and why is its formation a concern?

A1: **Venetoclax N-oxide** is an oxidation product of Venetoclax, where an oxygen atom is added to a nitrogen on the piperazine ring.^{[1][2]} Its formation is a concern as it represents a degradation of the active pharmaceutical ingredient (API), which can impact the potency and safety profile of the compound. The presence of impurities and degradation products is a critical quality attribute that needs to be monitored and controlled in pharmaceutical development.

Q2: Under what conditions is Venetoclax most susceptible to degradation and N-oxide formation?

A2: Venetoclax is sensitive to acidic and basic conditions, particularly at elevated temperatures.^{[3][4]} It is also susceptible to oxidation, which leads to the formation of N-oxide.^[1] Forced

degradation studies have shown that Venetoclax degrades in the presence of hydrogen peroxide (H₂O₂).

Q3: How can I detect the presence of **Venetoclax N-oxide** in my samples?

A3: The presence of **Venetoclax N-oxide** can be detected using stability-indicating analytical methods such as Ultra-High-Performance Liquid Chromatography (UHPLC). These methods are designed to separate the parent Venetoclax peak from its degradation products, allowing for their identification and quantification. Mass spectrometry (MS) can be coupled with liquid chromatography to confirm the identity of the N-oxide by its mass-to-charge ratio.

Q4: Are there any general precautions I can take to minimize Venetoclax degradation?

A4: Yes. To minimize degradation, it is recommended to:

- **Control pH:** Avoid strongly acidic or basic conditions in your formulations and experimental setups.
- **Manage Temperature:** Store Venetoclax solutions at controlled room temperature or refrigerated, as elevated temperatures accelerate degradation.
- **Protect from Light:** While studies on photolytic degradation are ongoing, it is good practice to protect solutions from direct light.
- **Use Inert Atmosphere:** When preparing formulations, especially those involving heating, purging with an inert gas like nitrogen can help prevent oxidation.

Troubleshooting Guide

Issue: I am observing a significant peak corresponding to **Venetoclax N-oxide** in my HPLC analysis.

Potential Cause	Troubleshooting Steps
Oxidative Stress	- Use freshly prepared solutions: Avoid long-term storage of solutions, especially if not stored under an inert atmosphere. - De-gas solvents: Use degassed solvents for sample preparation and mobile phases to minimize dissolved oxygen. - Add antioxidants: Consider the compatibility of adding antioxidants to your formulation. However, their use should be carefully evaluated for any interference with your experiments.
High Temperature Exposure	- Review experimental protocol: Identify any steps involving high temperatures and assess if they can be modified to use lower temperatures or shorter durations. - Ensure proper storage: Confirm that stock solutions and samples are stored at the recommended temperature.
Contaminated Reagents	- Check reagent quality: Ensure that all solvents and reagents are of high purity and free from oxidizing contaminants. - Use fresh reagents: Prepare solutions with freshly opened bottles of reagents whenever possible.

Issue: The concentration of Venetoclax in my stock solution is decreasing over time.

Potential Cause	Troubleshooting Steps
Hydrolysis	- Check pH of the solution: Venetoclax is susceptible to hydrolysis under acidic and basic conditions. Ensure the pH of your solvent system is near neutral if possible. - Buffer solutions: If compatible with your experimental design, use a buffered solvent system to maintain a stable pH.
Improper Storage	- Verify storage conditions: Ensure solutions are stored at the correct temperature and protected from light. - Evaluate container material: Use appropriate, inert container materials to prevent leaching or adsorption.

Quantitative Data on Venetoclax Degradation

The following tables summarize the degradation of Venetoclax under different stress conditions based on forced degradation studies.

Table 1: Degradation of Venetoclax Over 14 Days at 50°C

Stress Condition	% Venetoclax Remaining (Day 14)	Key Degradation Products
1 M HCl	< 80%	A1, A2, A3, A4
1 M NaOH	< 80%	B1, B2, B3
3% H ₂ O ₂	~90%	N-oxide
Elevated Temperature (50°C)	> 95%	Minimal degradation
Room Temperature	> 98%	Minimal degradation

Data adapted from forced degradation studies.

Table 2: Formation of Key Degradation Products in Acidic and Basic Conditions at 50°C

Time	% Increase of A1 in 1 M HCl	% Increase of A2 in 1 M HCl	% Increase of B1 in 1 M NaOH	% Increase of B2 in 1 M NaOH
Day 1	~0.5%	~0.2%	~4%	~2%
Day 3	~2%	~1%	~8%	~4%
Day 7	~5%	~2.5%	>10%	~6%
Day 14	>8%	~4%	>15%	>8%

Approximate values extrapolated from graphical data.

Experimental Protocols

Protocol 1: Forced Degradation Study of Venetoclax under Oxidative Stress

Objective: To induce and monitor the formation of **Venetoclax N-oxide**.

Materials:

- Venetoclax drug substance
- Dimethyl sulfoxide (DMSO)
- 3% Hydrogen Peroxide (H₂O₂)
- Acetonitrile (ACN)
- Incubator set at 50°C
- UHPLC system with UV detector

Procedure:

- Prepare a stock solution of Venetoclax in DMSO at a concentration of approximately 2.5 mg/mL.

- In a suitable flask, combine 10 mL of the Venetoclax stock solution with 10 mL of 3% H₂O₂.
- Seal the flask and place it in an incubator at 50°C.
- At specified time points (e.g., 1, 3, 7, and 14 days), withdraw an aliquot of the sample for analysis.
- Prepare the sample for UHPLC analysis by appropriate dilution with the mobile phase.
- Analyze the sample using a validated stability-indicating UHPLC method to quantify the amount of Venetoclax and its N-oxide.

Protocol 2: UHPLC Method for Separation of Venetoclax and its Degradation Products

Objective: To provide an example of a UHPLC method for the analysis of Venetoclax stability samples.

Instrumentation:

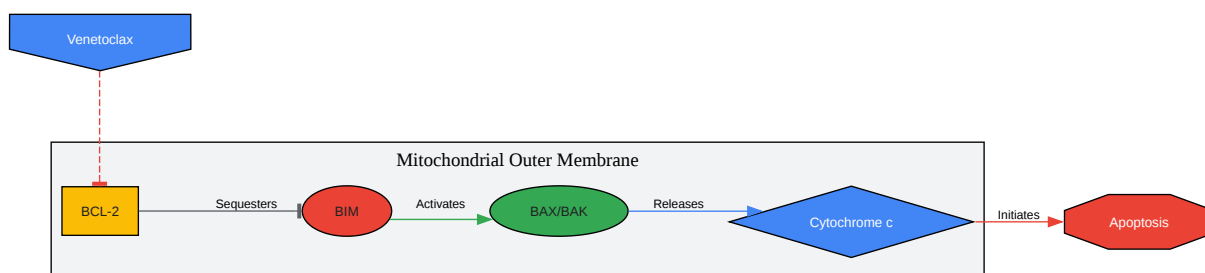
- UHPLC system with a photodiode array (PDA) detector.
- Column: Acquity UPLC CSH C18 (1.7 µm, 100 mm × 2.1 mm) or equivalent.

Chromatographic Conditions:

- Mobile Phase A: Ammonium bicarbonate (pH 6.0; 10 mM) in 9:1 water:ACN (v/v).
- Mobile Phase B: 100% ACN.
- Flow Rate: 0.6 mL/min.
- Column Temperature: 60°C.
- Detection Wavelength: 220 nm.
- Injection Volume: 5 µL.

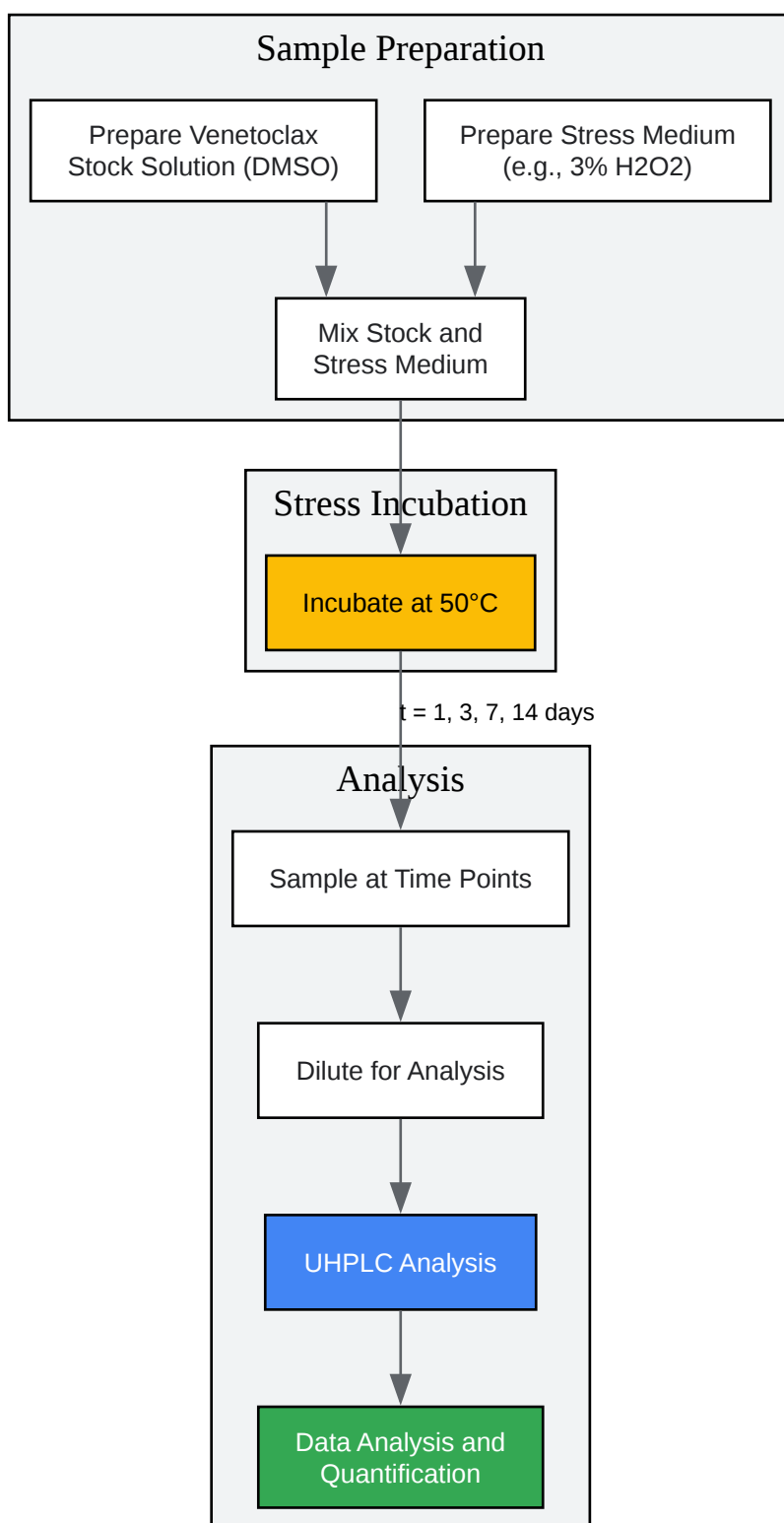
- Gradient Program:
 - 0-3 min: 0% B
 - 3-10 min: 0% to 70% B
 - 10-12 min: 70% B
 - 12-16 min: 70% to 80% B
 - 16-18 min: 80% to 0% B (return to initial conditions)
 - Re-equilibration: 2 min.

Visualizations



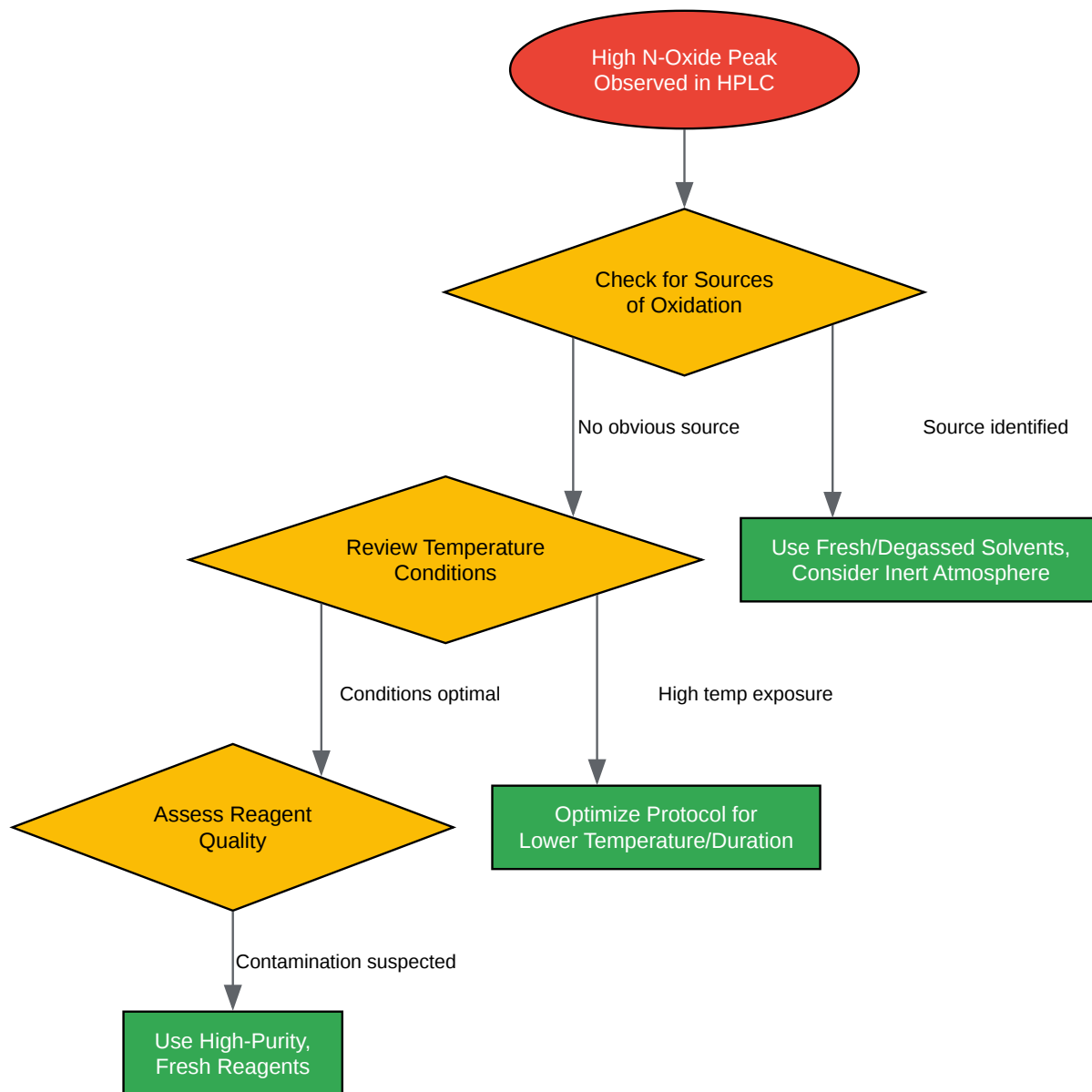
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Caption: Venetoclax inhibits BCL-2, leading to apoptosis.



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Caption: Workflow for Venetoclax forced degradation studies.



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Caption: Troubleshooting logic for high N-oxide formation.

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